

Personal protective equipment for handling D-Alanine-3-13C

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Compound of Interest

Compound Name: D-Alanine-3-13C

Cat. No.: B159066

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Essential Safety and Handling Guide for D-Alanine-3-13C

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Alanine-3-13C**. The following procedures and recommendations are designed to ensure safe operational handling and disposal of this compound.

Substance Identification:

- Product Name: **D-Alanine-3-13C**
- Synonyms: D-2-Aminopropionic acid-3-13C
- CAS Number: 131157-42-1 (for DL-Alanine-3-13C)
- Molecular Formula: $C_2^{13}CH_7NO_2$
- Molecular Weight: 90.09 g/mol

Hazard Identification: According to available Safety Data Sheets (SDS), **D-Alanine-3-13C** is not classified as a hazardous substance or mixture.[1][2] However, it is recommended to handle all chemicals with care in a laboratory setting. One SDS notes that DL-Alanine-3-13C may be harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE)

Consistent with good laboratory practice, the following personal protective equipment should be worn when handling **D-Alanine-3-13C**. A risk assessment should be conducted for specific procedures to determine if additional protection is required.^[4]

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be ANSI Z87.1 compliant. ^[5] Provides protection from splashes and dust. ^[6] A face shield should be worn in addition to safety glasses or goggles if there is a significant splash hazard. ^{[4][5]}
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. ^[4] For prolonged or direct contact, consider double-gloving or using thicker, chemical-resistant gloves. ^[6] Always wash hands after removing gloves.
Body Protection	Laboratory Coat	Protects skin and clothing from potential spills. ^{[6][7]}
Respiratory Protection	Not generally required under normal use.	Use in a well-ventilated area. ^[3] If dust is generated and engineering controls (like a fume hood) are not sufficient, a NIOSH-approved respirator may be necessary.
Foot Protection	Closed-Toe Shoes	Essential for preventing injuries from spills or dropped objects. ^{[6][7]}

Handling and Storage

Safe Handling:

- Avoid inhalation of dust and contact with eyes and skin.[\[3\]](#)
- Ensure adequate ventilation in the handling area.[\[3\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

Storage:

- Keep the container tightly sealed.
- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Recommended storage temperature is often -20°C for powder or -80°C when in solvent.[\[3\]](#)

Accidental Release Measures

In the event of a spill:

- Ensure the area is well-ventilated.
- Wear appropriate PPE as outlined above.
- For a solid spill, sweep up the material and place it into a suitable, labeled container for disposal.[\[8\]](#)[\[9\]](#) Avoid generating dust.
- For a solution, absorb the spill with an inert material (e.g., diatomite, universal binders).[\[3\]](#)
- Decontaminate the spill surface.
- Prevent the substance from entering drains or water courses.[\[1\]](#)[\[3\]](#)

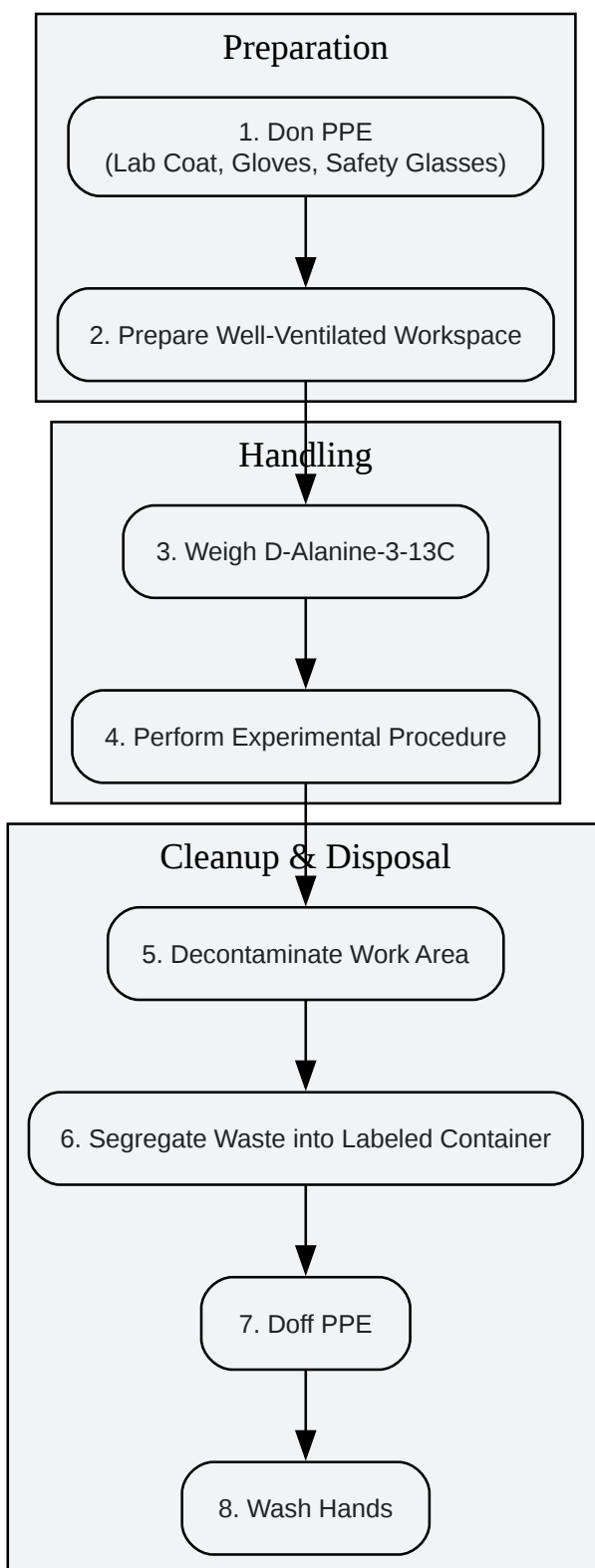
Disposal Plan

Waste material must be disposed of in accordance with national and local regulations.[\[1\]](#)

- Do not mix with other waste.[\[1\]](#)
- Leave the chemical in its original container if possible.[\[1\]](#)
- Handle uncleaned, empty containers as you would the product itself.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling and disposing of **D-Alanine-3-13C** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **D-Alanine-3-13C**.

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